

Citreamicin Alpha: A Technical Guide to a Polycyclic Xanthone Antibiotic

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Compound of Interest

Compound Name: *Citreamicin alpha*

Cat. No.: *B15565704*

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Introduction

Citreamicin alpha, also known as LL-E 19085 alpha, is a polycyclic xanthone antibiotic produced by the actinomycete *Micromonospora citrea*.^[1] It belongs to a class of highly oxygenated aromatic polyketides characterized by a distinctive angular hexacyclic framework.^{[1][2]} This class of natural products has garnered significant interest due to its potent biological activities, particularly its remarkable antibacterial efficacy against Gram-positive bacteria, including drug-resistant strains.^{[1][3]} Some polycyclic xanthenes have also demonstrated significant cytotoxic effects against various cancer cell lines at nanomolar concentrations. This technical guide provides a comprehensive overview of **citreamicin alpha**, including its biological activity, biosynthesis, and detailed experimental protocols for its study.

Biological Activity

Citreamicin alpha exhibits a potent and selective spectrum of activity, primarily against Gram-positive bacteria.

Antibacterial Spectrum

In vitro studies have demonstrated the efficacy of **citreamicin alpha** against a wide range of clinical isolates of Gram-positive cocci. The antibacterial activity is comparable to or, in some cases, superior to other antibiotics.

Table 1: Minimum Inhibitory Concentration (MIC) of **Citreamicin Alpha** Against Gram-Positive Cocci

Bacterial Group	Number of Isolates	MIC Range (µg/mL)	MIC to Inhibit 64% of Isolates (µg/mL)
Staphylococci	313	0.12 - 4.0	-
Streptococcus pyogenes	Not specified	0.03 - 0.12	-
Enterococci	62	Not specified	2.0

Data from Qadri et al., 1992.

The in vitro activity of **citreamicin alpha** has been reported to be far superior to that of ampicillin, augmentin, cephalothin, and erythromycin, and equal to or slightly inferior to that of vancomycin against these Gram-positive cocci.

Cytotoxicity

While specific cytotoxicity data for **citreamicin alpha** is not readily available in the public domain, studies on closely related citreamicin analogues provide insights into the potential cytotoxic profile of this class of compounds. For instance, citreamicin ε, another member of the citreamicin family, has been evaluated for its cytotoxic activity.

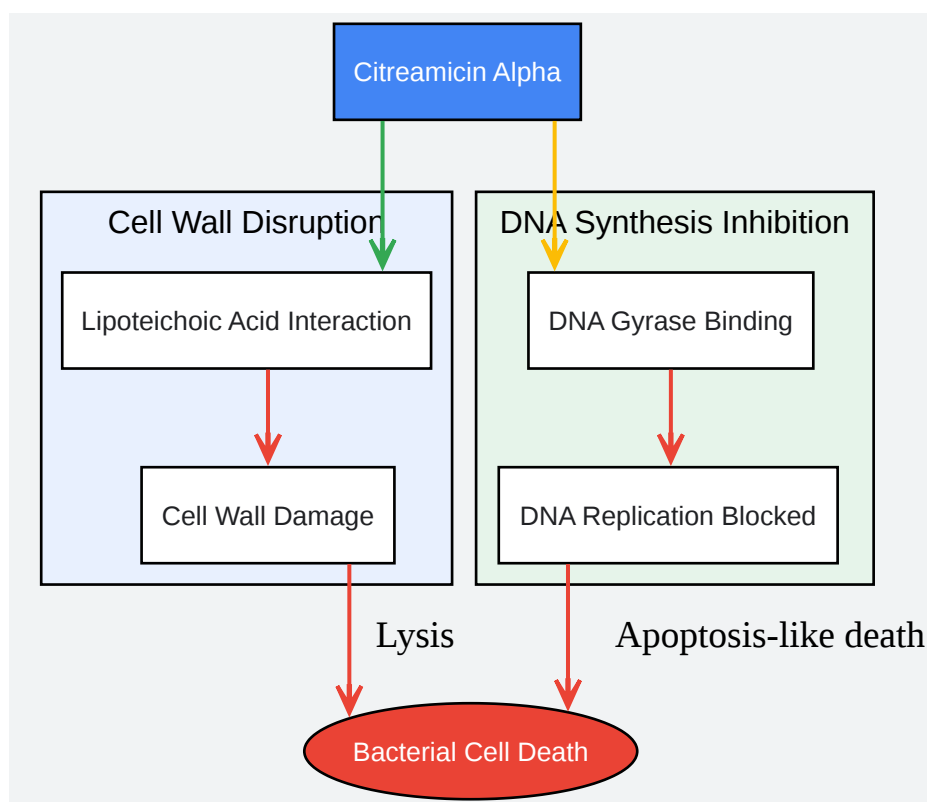
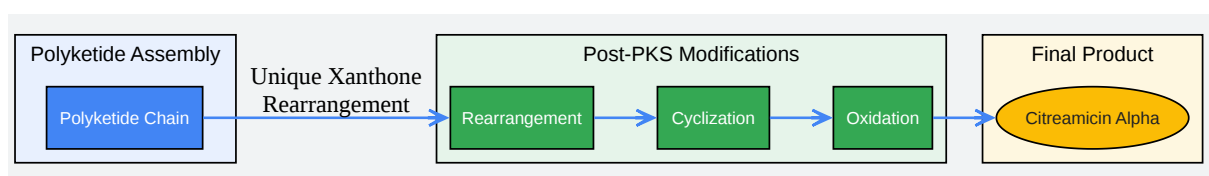
Table 2: Cytotoxicity of Citreamicin ε Against PtK2 Cells

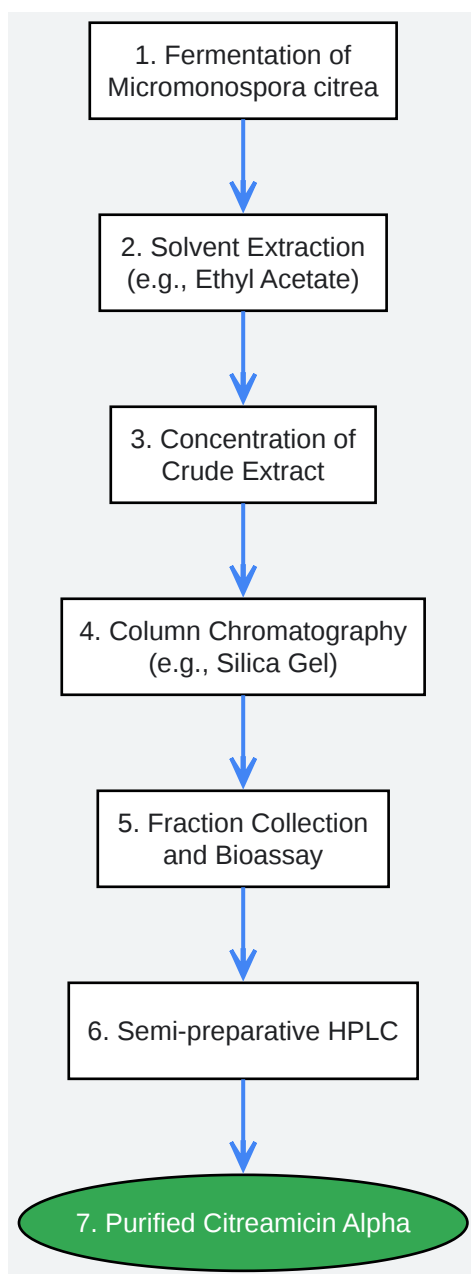
Compound	Cell Line	IC50 (µM)
Citreamicin ε A	PtK2	0.086
Citreamicin ε B	PtK2	0.025

Data from a study on citreamicin ϵ , a related polycyclic xanthone. It is important to note that these values are for a related compound and may not be directly representative of **citreamicin alpha**'s activity.

Biosynthesis

The biosynthesis of **citreamicin alpha** originates from a polyketide precursor. Isotope-labeling studies have indicated that the complex polycyclic structure is formed through a unique rearrangement mechanism of the polyketide chain, a distinctive feature of xanthone biosynthesis.





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References

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- [2. Isolation, Biosynthesis, and Biological Activity of Polycyclic Xanthenes From Actinomycetes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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